

Precision Synthesis of 5-Methoxyisoxazole-3-carboxylic Acid: A Strategic Guide

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Compound of Interest

Compound Name: 5-Methoxyisoxazole-3-carboxylic acid

Cat. No.: B10906437

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Executive Summary & Strategic Analysis

5-Methoxyisoxazole-3-carboxylic acid represents a specific class of "masked" glutamate analogs.^[1] The isoxazole ring serves as a rigid bioisostere for the

-amino acid functionality, with the 3-carboxylate mimicking the

-carboxyl group and the 5-methoxy moiety providing specific electronic and steric properties.

Synthesizing this molecule requires navigating the tautomeric ambiguity of the isoxazolone intermediate. The core challenge lies not in the ring formation, but in the regioselective alkylation of the 5-hydroxyisoxazole precursor, which exists in equilibrium with its 5-oxo (lactam) tautomer. This guide prioritizes a route that maximizes O-alkylation over N-alkylation.

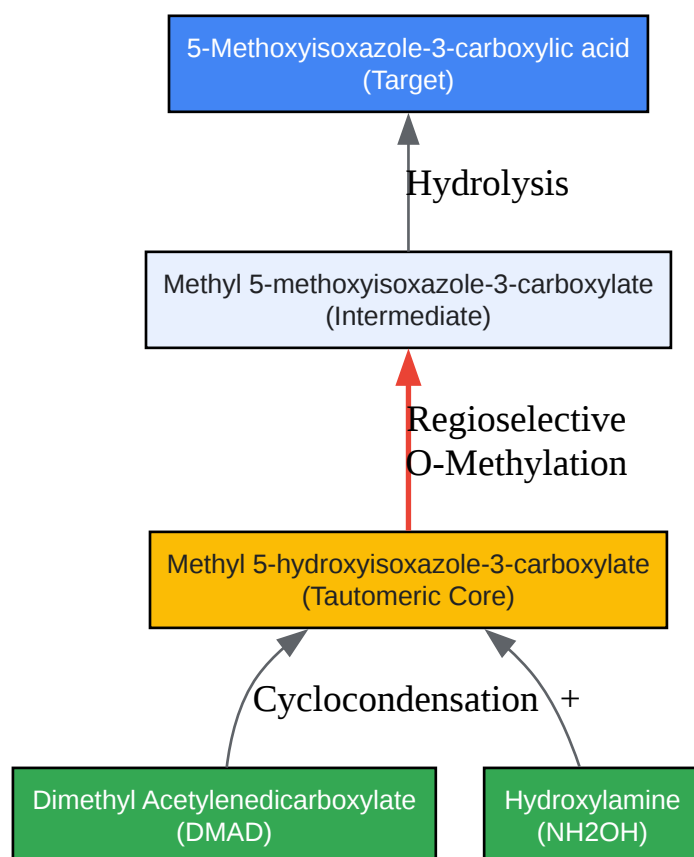
^[1]

Key Compound Data

Property	Specification
IUPAC Name	5-Methoxyisoxazole-3-carboxylic acid
CAS Number	1314920-70-1
Molecular Formula	
Molecular Weight	143.10 g/mol
Key Precursor	Methyl 5-hydroxyisoxazole-3-carboxylate

Retrosynthetic Logic

The synthesis is best approached via the 1,3-Dipolar Cyclocondensation strategy, followed by functional group manipulation. The retrosynthetic analysis reveals the 5-hydroxyisoxazole core as the linchpin.



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Caption: Retrosynthetic disconnection showing the critical O-methylation step (red arrow) required to lock the methoxy tautomer.

Detailed Synthetic Protocol

Phase 1: Construction of the Isoxazole Core

The synthesis begins with the reaction of dimethyl acetylenedicarboxylate (DMAD) with hydroxylamine. While DMAD is symmetric, the reaction conditions dictate the formation of the 5-hydroxy-3-carboxylate isomer (often existing as 3-carbomethoxy-5-isoxazolone).[1]

Reagents:

- Dimethyl acetylenedicarboxylate (DMAD)[2]
- Hydroxylamine hydrochloride (
)[3]
- Sodium Hydroxide (NaOH)
- Solvent: Methanol/Water[1]

Protocol:

- Preparation of Free Base: Dissolve (1.1 eq) in water. Cool to 0°C. Slowly add NaOH (1.1 eq) to generate free hydroxylamine in situ.
- Addition: Add a solution of DMAD (1.0 eq) in Methanol dropwise to the hydroxylamine solution at 0–5°C. Control exotherm.
- Cyclization: Stir the mixture at room temperature for 12–18 hours. The initial adduct (hydroxamic acid) cyclizes to form the isoxazole ring.
- Workup: Acidify the solution with concentrated HCl to pH ~2. The product, Methyl 5-hydroxyisoxazole-3-carboxylate, typically precipitates or can be extracted with Ethyl Acetate.
[1]

- Purification: Recrystallize from methanol/water if necessary.

Mechanistic Note: The reaction proceeds via the nucleophilic attack of the nitrogen on the alkyne, followed by cyclization of the oxygen onto the ester carbonyl, eliminating methanol.

Phase 2: Regioselective O-Methylation

This is the critical quality attribute (CQA) step.^[1] The 5-hydroxyisoxazole anion is an ambident nucleophile.^[1] Alkylation can occur at the Oxygen (desired) or Nitrogen (undesired N-methyl-5-oxo derivative).^[1]

Method A: Diazomethane (High O-Selectivity)^[1]

- Reagents: Diazomethane (ether solution), generated from Diazald.
- Procedure: Treat the hydroxy-ester in methanol/ether with excess diazomethane at 0°C until the yellow color persists.
- Outcome: High preference for O-methylation due to the "hard" nature of the electrophile and solvent effects.^[1]
- Safety: Diazomethane is explosive and toxic.^[1] Use blast shields and specialized glassware.^[1]

Method B: TMS-Diazomethane (Safer Alternative)^[1]

- Reagents: Trimethylsilyldiazomethane (2.0M in hexanes), Methanol/Benzene (3:2).
- Procedure: Add TMS-diazomethane dropwise to the substrate at 0°C. Stir for 1 hour. Quench with acetic acid.

Method C: Mitsunobu Conditions (Alternative)

- While less common for isoxazolones,
can sometimes force O-alkylation, though steric hindrance at C5 may reduce yield.

Purification (Crucial): The crude reaction will likely contain 5–15% of the N-methyl isomer.

- TLC: The O-methyl ester is typically less polar (higher R_f) than the N-methyl lactam.^[1]
- Column Chromatography: Silica gel, eluting with Hexanes:EtOAc (gradient 4:1 to 1:1).^[1] Isolate Methyl 5-methoxyisoxazole-3-carboxylate.^{[1][4][5]}

Phase 3: Ester Hydrolysis

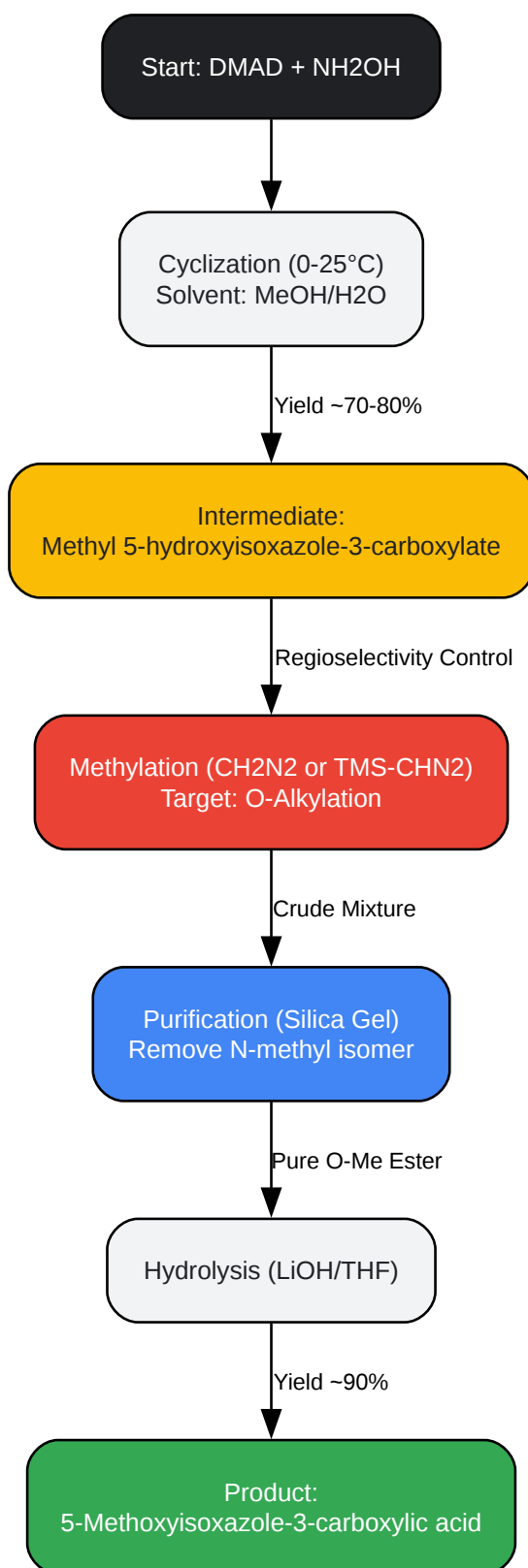
The final step is the mild hydrolysis of the methyl ester to the free carboxylic acid.

Protocol:

- Dissolve Methyl 5-methoxyisoxazole-3-carboxylate in THF/Water (1:1).^[1]
- Add Lithium Hydroxide (LiOH), 2.0 eq).
- Stir at room temperature for 2–4 hours. Monitor by TLC (disappearance of starting material).
- Workup: Evaporate THF. Acidify the aqueous residue carefully with 1M HCl to pH 2–3.
- Isolation: The product, **5-Methoxyisoxazole-3-carboxylic acid**, will precipitate.^[1] Filter and wash with cold water.^[1] Dry under vacuum.^[1]

Experimental Workflow & Data

Process Flow Diagram



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Caption: Operational workflow emphasizing the purification step required to remove the N-methyl byproduct.

Quantitative Data & Reagents Table

Reagent/Solvent	Equivalents	Role	Critical Parameter
DMAD	1.0	Electrophile	Add slowly to control exotherm
Hydroxylamine HCl	1.1	Nucleophile	Must be free-based (NaOH)
Diazomethane	2.0–3.0	Methylating Agent	Use ether/MeOH; Safety!
LiOH	2.0	Hydrolysis Base	Mild conditions to preserve OMe
Silica Gel	N/A	Stationary Phase	Essential for isomer separation

Analytical Validation

To confirm the identity of the product and ensure the absence of the N-methyl isomer, use the following diagnostic signals:

1.
NMR (DMSO-
or
):
 - H-4 Proton: Look for a sharp singlet around 6.5 – 6.8 ppm.^[1]
 - Note: The H-4 of the N-methyl isomer often shifts slightly downfield or shows coupling if N-Me is present.^[1]

- Methoxy Group: A sharp singlet at 3.9 – 4.0 ppm.[\[1\]](#)
 - Differentiation: N-Methyl protons typically resonate upfield (3.3 – 3.5 ppm) compared to O-Methyl.[\[1\]](#)
- Carboxylic Acid: Broad singlet at 10.0 – 13.0 ppm (exchangeable).[\[1\]](#)

2. Mass Spectrometry (ESI):

- $[M-H]^-$: 142.0
- $[M+H]^+$: 144.1

Troubleshooting & Optimization

Issue: Low O/N Selectivity

- Cause: Solvent polarity favors the "softer" N-alkylation.[\[1\]](#)
- Solution: Ensure the use of Methanol/Ether mixtures if using diazomethane. If using alkyl halides (MeI), use Silver Carbonate () in non-polar solvents (Benzene or Toluene) to leverage the "Silver Salt Rule" which strongly favors O-alkylation.

Issue: Decarboxylation

- Cause: High temperature during hydrolysis or workup.[\[1\]](#)
- Solution: Keep hydrolysis temperature below 40°C. Isoxazole-3-carboxylic acids can decarboxylate to 5-methoxyisoxazole if heated strongly under acidic conditions.[\[1\]](#)

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